

Difluoromethanesulfonamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Difluoromethanesulfonamide*

Cat. No.: *B1358094*

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CAS Number: 50585-74-5

This technical guide provides a comprehensive overview of **difluoromethanesulfonamide**, a fluorinated sulfonamide of interest to researchers in drug discovery and medicinal chemistry. The document outlines its chemical properties, lists known suppliers, and presents a putative synthesis protocol. Additionally, it illustrates the synthetic workflow and the general role of fluorinated sulfonamides in drug development through structured diagrams.

Chemical and Physical Properties

Difluoromethanesulfonamide is a solid compound at room temperature. Its key physicochemical properties, gathered from various chemical suppliers, are summarized below for easy reference.

Property	Value	Source
CAS Number	50585-74-5	ChemScene, BOC Sciences, Sigma-Aldrich
Molecular Formula	CH ₃ F ₂ NO ₂ S	ChemScene[1]
Molecular Weight	131.10 g/mol	ChemScene[1]
Appearance	Clear oily liquid to solid	BOC Sciences[2]
Purity	≥95%	ChemScene[1]
Storage	4°C, protect from light	ChemScene[1]
SMILES	C(F)(F)S(=O)(=O)N	ChemScene[1]
Topological Polar Surface Area (TPSA)	60.16 Å ²	ChemScene[1]
logP	-0.5025	ChemScene[1]

Suppliers

Difluoromethanesulfonamide is available from several chemical suppliers catering to the research and development market. Purity and available quantities may vary.

Supplier	Website
ChemScene	--INVALID-LINK--
BOC Sciences	--INVALID-LINK--
Sigma-Aldrich	--INVALID-LINK--
Ambeed	--INVALID-LINK--
AK Scientific, Inc. (AKSci)	--INVALID-LINK--
ChemicalBook	--INVALID-LINK--
LookChem	--INVALID-LINK--

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **difluoromethanesulfonamide** is not readily available in peer-reviewed literature, the general synthesis of α,α -difluorosulfonamides is described. The most plausible route involves the reaction of an amine source with difluoromethanesulfonyl chloride.

Putative Experimental Protocol for the Synthesis of Difluoromethanesulfonamide

This protocol is based on general procedures for sulfonamide synthesis.

Materials:

- Difluoromethanesulfonyl chloride (CAS: 1512-30-7)[3]
- Ammonia (or a suitable amine precursor)
- Anhydrous aprotic solvent (e.g., diethyl ether, tetrahydrofuran)
- Aqueous acid solution (e.g., hydrochloric acid) for workup
- Water
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

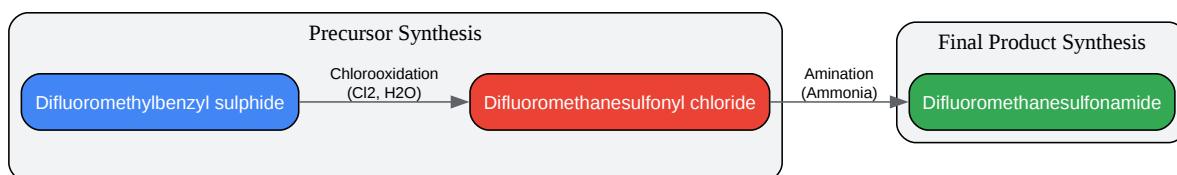
- Dissolve difluoromethanesulfonyl chloride in an anhydrous aprotic solvent in a reaction vessel equipped with a stirrer and under an inert atmosphere.
- Cool the solution to a low temperature (e.g., 0 °C or -78 °C) using an ice or dry ice/acetone bath.
- Slowly add a source of ammonia to the cooled solution. This could be in the form of ammonia gas bubbled through the solution or a solution of ammonia in an organic solvent.

- After the addition is complete, allow the reaction mixture to stir for several hours, gradually warming to room temperature.
- Upon completion of the reaction (monitored by TLC or other suitable analytical methods), quench the reaction by adding water.
- Acidify the mixture with an aqueous acid solution.
- Separate the organic layer.
- Extract the aqueous layer with the organic solvent.
- Combine the organic layers and wash with brine.
- Dry the organic layer over an anhydrous drying agent.
- Filter and concentrate the solution under reduced pressure to yield the crude product.
- Purify the crude **difluoromethanesulfonamide** by a suitable method, such as recrystallization or column chromatography.

Note: This is a generalized protocol and may require optimization of reaction conditions, stoichiometry, and purification methods.

Synthetic Workflow

The synthesis of **difluoromethanesulfonamide** can be visualized as a two-step process, starting from the preparation of the key precursor, difluoromethanesulfonyl chloride.

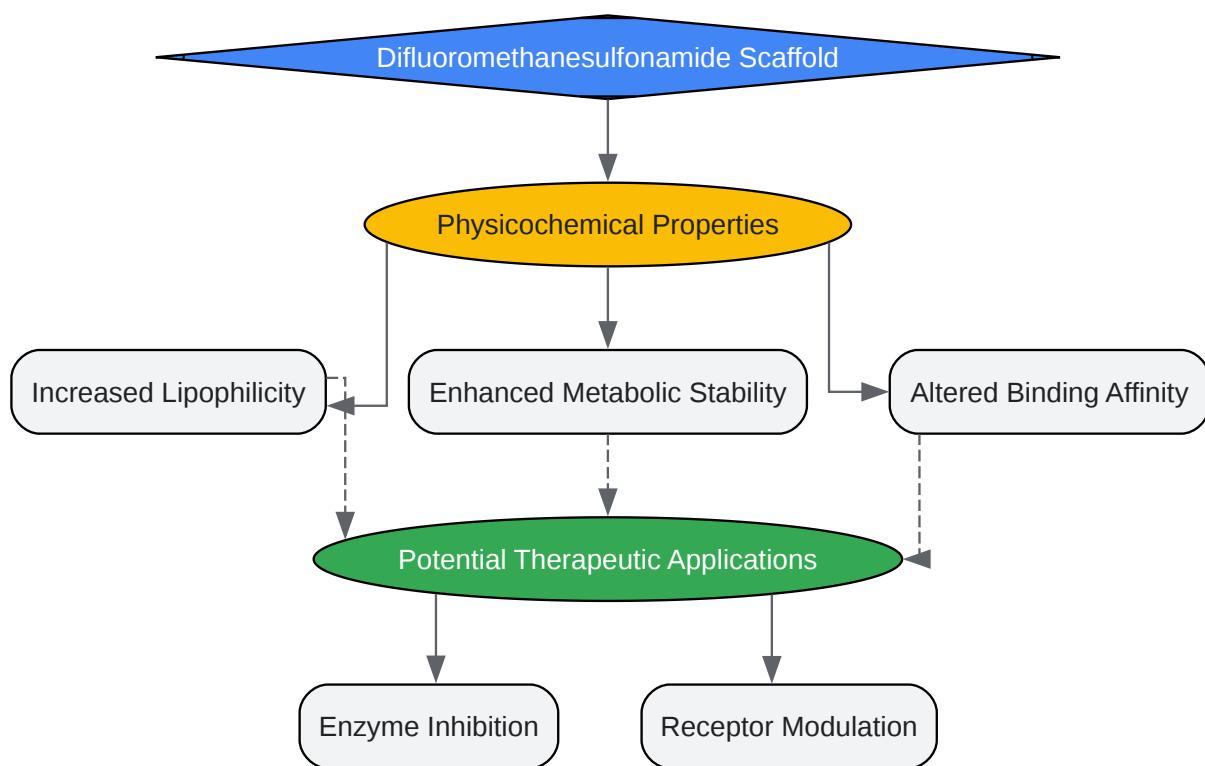


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Caption: Synthetic pathway for **difluoromethanesulfonamide**.

Role in Drug Discovery

While specific biological activities of **difluoromethanesulfonamide** are not extensively documented, the sulfonamide moiety and the incorporation of fluorine are well-established strategies in drug design.^[4] Fluorine can modulate a molecule's physicochemical properties, such as lipophilicity and metabolic stability, which can lead to improved pharmacokinetic profiles. Sulfonamides are a key pharmacophore in a wide range of therapeutic agents.



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Caption: Potential roles of fluorinated sulfonamides in drug discovery.

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References

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